developing a standard operating procedure for 16-Hentriacontanone analysis

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Compound of Interest

Compound Name:	*16-Hentriacontanone*
CAS No.:	*502-73-8*
Cat. No.:	*B1678345*

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Standard Operating Procedure for the Analysis of 16-Hentriacontanone

Introduction

This document provides a detailed standard operating procedure (SOP) for the qualitative and quantitative analysis of **16-Hentriacontanone**. This long-chain aliphatic ketone, also known as palmitone, is a naturally occurring compound found in various plant species and has demonstrated potential as an anticonvulsant and anxiolytic agent.[1] This SOP is intended for researchers, scientists, and drug development professionals.

Chemical Information:

- IUPAC Name: Hentriacontan-16-one[1]
- Synonyms: Palmitone, Dipentadecyl ketone[1]
- Molecular Formula: $C_{31}H_{62}O$[1]

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- Molecular Weight: 450.8 g/mol [1]
- CAS Number: 502-73-8

Principle and Scope

This SOP primarily describes a validated method for the extraction and quantification of **16-Hentriacontanone** from plant matrices using Gas Chromatography-Mass Spectrometry (GC-MS) with an internal standard. Alternative analytical methods, including Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, are also briefly discussed. This procedure is applicable to the analysis of **16-Hentriacontanone** in plant extracts and other suitably prepared sample matrices.

Health and Safety

Standard laboratory safety precautions should be followed. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, lab coats, and gloves. All procedures involving organic solvents should be performed in a well-ventilated fume hood. Refer to the Safety Data Sheets (SDS) for all chemicals used.

Equipment and Materials

Equipment:

- Gas Chromatograph with Mass Spectrometric detector (GC-MS)
- Soxhlet extraction apparatus or Ultrasonic bath
- Rotary evaporator
- Analytical balance
- Vortex mixer
- Centrifuge
- Heating mantle or water bath

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- Glassware (volumetric flasks, pipettes, beakers, round-bottom flasks)
- Syringes for GC injection
- GC vials with inserts

Chemicals and Reagents:

- **16-Hentriacontanone** reference standard (>98% purity)
- Internal Standard (IS): Nonadecan-10-one (or other suitable long-chain ketone/alkane not present in the sample)
- Hexane (GC grade)
- Dichloromethane (HPLC grade)
- Methanol (HPLC grade)
- Sodium sulfate (anhydrous)
- Nitrogen gas (high purity)

Experimental Protocols

Two primary methods for the extraction of **16-Hentriacontanone** from dried and powdered plant material are provided below.

5.1.1. Soxhlet Extraction

- Accurately weigh approximately 10 g of dried, powdered plant material and place it into a cellulose thimble.
- Place the thimble into the main chamber of the Soxhlet extractor.
- Add 250 mL of hexane to a round-bottom flask.
- Assemble the Soxhlet apparatus and heat the solvent to a gentle boil.

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- Allow the extraction to proceed for at least 6-8 hours (or until the solvent in the extractor arm is clear).
- After extraction, cool the apparatus and concentrate the extract to near dryness using a rotary evaporator.
- Redissolve the residue in a known volume of hexane for GC-MS analysis.

5.1.2. Ultrasound-Assisted Extraction (UAE)

- Accurately weigh approximately 5 g of dried, powdered plant material into a conical flask.
- Add 100 mL of hexane to the flask.
- Place the flask in an ultrasonic bath and sonicate for 30-45 minutes at a controlled temperature (e.g., 40-50°C).
- Filter the extract through Whatman No. 1 filter paper.
- Repeat the extraction process on the plant residue two more times with fresh solvent.
- Combine the filtrates and concentrate to near dryness using a rotary evaporator.
- Redissolve the residue in a known volume of hexane for GC-MS analysis.
- Internal Standard (IS) Stock Solution (1000 µg/mL): Accurately weigh 10 mg of Nonadecan-10-one and dissolve it in 10 mL of hexane in a volumetric flask.
- **16-Hentriacontanone** Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **16-Hentriacontanone** and dissolve it in 10 mL of hexane in a volumetric flask.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the **16-Hentriacontanone** stock solution with hexane to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
- Spiking of Standards and Samples: To each calibration standard and sample extract, add a consistent volume of the IS stock solution to achieve a final IS concentration of 10 µg/mL.

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- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations (e.g., 5, 25, and 75 µg/mL) from a separate weighing of the **16-Hentriacontanone** reference standard.

5.3.1. Instrument Parameters

Parameter	Setting
Gas Chromatograph	
Column	HP-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Inlet Temperature	280°C
Injection Volume	1 µL
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	Initial temp 150°C, hold for 2 min, ramp at 10°C/min to 300°C, hold for 10 min
Mass Spectrometer	
Ion Source Temp.	230°C
Quadrupole Temp.	150°C
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Scan Mode	Full Scan (m/z 50-550) and Selected Ion Monitoring (SIM)

5.3.2. Data Acquisition and Analysis

- Full Scan Analysis: Acquire full scan mass spectra to confirm the identity of **16-Hentriacontanone** based on its retention time and fragmentation pattern.

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- Selected Ion Monitoring (SIM) for Quantification: For quantitative analysis, monitor the following ions:
  - **16-Hentriacontanone**:
    - Quantifier Ion: m/z 239
    - Qualifier Ions: m/z 57, 71
  - Internal Standard (Nonadecan-10-one):
    - Quantifier Ion: m/z 155
    - Qualifier Ions: m/z 57, 71

5.3.3. Calibration and Quantification

- Inject the series of calibration standards.
- Generate a calibration curve by plotting the ratio of the peak area of the **16-Hentriacontanone** quantifier ion to the peak area of the IS quantifier ion against the concentration of **16-Hentriacontanone**.
- The calibration curve should have a correlation coefficient (R^2) of ≥ 0.995.
- Quantify the concentration of **16-Hentriacontanone** in the sample extracts using the regression equation from the calibration curve.
- Calibration Verification: A calibration standard should be run at the beginning and end of each analytical batch.
- QC Samples: Analyze QC samples at the beginning, middle, and end of each batch. The calculated concentrations should be within ±15% of the nominal value (±20% for the Lower Limit of Quantification, LLOQ).
- Recovery: Spike a blank matrix with a known concentration of **16-Hentriacontanone** and perform the entire extraction and analysis procedure. The recovery should be within 80-120%.

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- Blanks: A solvent blank should be injected periodically to check for carryover and contamination.

Data Presentation

Sample ID	Peak Area (Analyte)	Peak Area (IS)	Area Ratio (Analyte/IS)	Concentration (µg/mL)
Cal Std 1				
Cal Std 2				
Cal Std 3				
Cal Std 4				
Cal Std 5				
QC Low				
QC Mid				
QC High				
Sample 1				
Sample 2				

Compound	Molecular Ion (M+)	Key Fragment Ions (m/z)
16-Hentriacontanone	450.8 (often weak or absent)	239, 211, 183, 155, 127, 99, 85, 71, 57

Alternative Analytical Methods

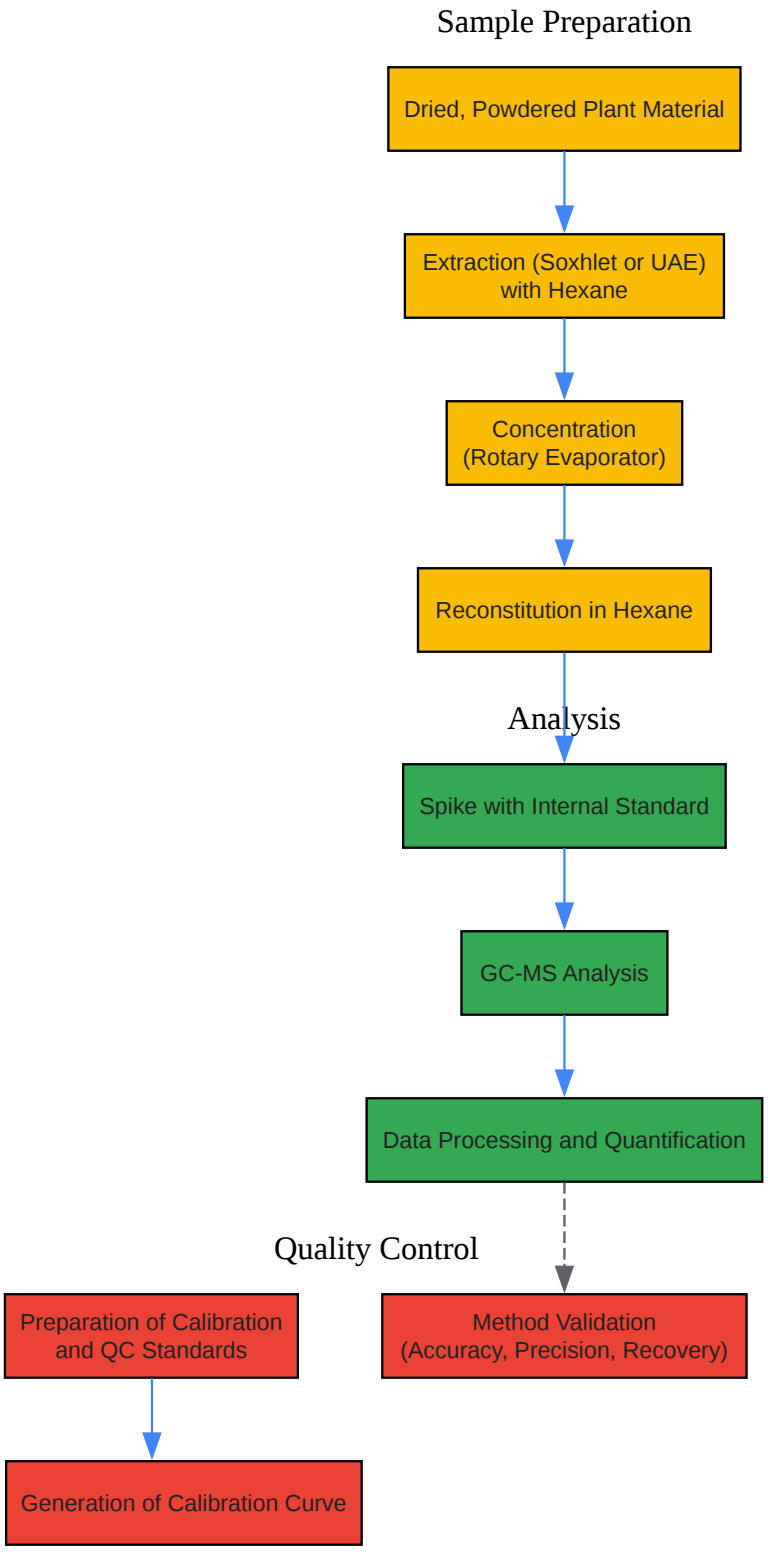
- ^{1}H NMR: Protons alpha to the carbonyl group (α-protons) are expected to resonate in the range of 2.1–2.6 ppm. Other methylene and methyl protons will appear further upfield.
- ^{13}C NMR: The carbonyl carbon is highly deshielded and will appear in the range of 190–220 ppm. The α-carbons typically resonate around 30–50 ppm.

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The IR spectrum of **16-Hentriacontanone** will show a characteristic strong absorption band for the carbonyl (C=O) stretch of a saturated aliphatic ketone around 1715 cm^{-1}.

Visualizations

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Caption: Experimental workflow for **16-Hentriacontanone** analysis.

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Caption: Proposed signaling pathway of **16-Hentriacontanone** via the 5-HT1A receptor.

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References

- 1. 16-Hentriacontanone | C31H62O | CID 94741 - PubChem [pubchem.ncbi.nlm.nih.gov]
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